

Crystal Structure Data & Comparative Analysis: N-(2-naphthyl)-4-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzamide, N-2-naphthalenyl-4-nitro-*

CAS No.: *105772-57-4*

Cat. No.: *B11100487*

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Executive Summary

N-(2-naphthyl)-4-nitrobenzamide represents a critical structural scaffold in the development of potential antimicrobial and antitumor agents. Unlike its isomer N-(1-naphthyl)-4-nitrobenzamide, which suffers from significant steric hindrance due to the peri-hydrogen interaction, the 2-naphthyl derivative offers a more planar, extended conjugation system. This guide analyzes the crystallographic implications of this difference, predicting enhanced packing efficiency and intermolecular hydrogen bonding stability for the 2-naphthyl variant based on high-confidence analog data.

Compound Profile & Structural Context

Feature	Target: N-(2-naphthyl)-4-nitrobenzamide	Isomer: N-(1-naphthyl)-4-nitrobenzamide
CAS Number	Not widely listed (Novel/Derivative)	43036-46-0
Molecular Formula	C ₁₇ H ₁₂ N ₂ O ₃	C ₁₇ H ₁₂ N ₂ O ₃
Molecular Weight	292.29 g/mol	292.29 g/mol
Primary Interaction	Linear conjugation; strong -stacking potential.	Twisted conformation; disrupted -stacking.
Key Steric Factor	Minimal steric clash at amide linkage.	Significant clash between amide carbonyl and naphthyl H8 (peri-position).

Synthesis & Crystallization Pathway

To obtain diffraction-quality crystals, the following self-validating protocol is recommended. This method minimizes polymorphic impurities common in nitro-benzamides.

- Synthesis: React 4-nitrobenzoyl chloride (1.0 eq) with 2-naphthylamine (1.0 eq) in anhydrous THF with triethylamine (1.1 eq) as a base. Reflux for 3 hours.
- Purification: Precipitate in ice water, filter, and wash with 5% NaHCO₃ to remove unreacted acid.
- Crystallization (Critical Step):
 - Solvent System: Ethanol/Ethyl Acetate (3:1 v/v).
 - Method: Slow evaporation at room temperature (25°C).
 - Outcome: Pale yellow needles or prisms suitable for SC-XRD.

Comparative Crystallographic Analysis

Direct single-crystal X-ray diffraction (SC-XRD) data for the specific 2-naphthyl target is often proprietary or absent from open databases. Therefore, we derive the structural parameters via comparative crystallographic analysis using the well-characterized N-(1-naphthyl)benzamide and 4-nitrobenzamide as anchors.

A. Conformation: The "Twist" Factor

The defining structural difference lies in the dihedral angle (

) between the amide plane and the naphthalene ring.

- N-(1-naphthyl) Analogs:
 - Observation: In N-(1-naphthyl)benzamide, the naphthalene ring is twisted significantly out of the amide plane () to avoid steric clash between the amide oxygen/hydrogen and the peri-hydrogen (H8) of the naphthalene ring [1].
 - Effect: This twist disrupts extended conjugation and limits close - stacking.
- N-(2-naphthyl) Target:
 - Prediction: The 2-position attachment lacks the peri-hydrogen interference.
 - Result: The molecule adopts a nearly planar conformation (). This planarity facilitates the formation of tightly packed "herringbone" or "sheet" motifs in the crystal lattice, leading to a higher density and melting point compared to the 1-naphthyl isomer.

B. Hydrogen Bonding Network

The nitro group at the para position of the benzoyl ring acts as a strong electron-withdrawing group (EWG), enhancing the acidity of the amide N-H proton.

- Primary Motif: Intermolecular N-H...O=C hydrogen bonds forming 1D chains (catemers) along the crystallographic short axis (typically b-axis).
- Secondary Motif: C-H...O-N (nitro) weak hydrogen bonds linking the chains into 2D sheets.
- Comparison: The 2-naphthyl derivative, being more planar, allows these sheets to stack more efficiently via

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interactions between the electron-deficient nitrobenzene ring and the electron-rich naphthalene system.

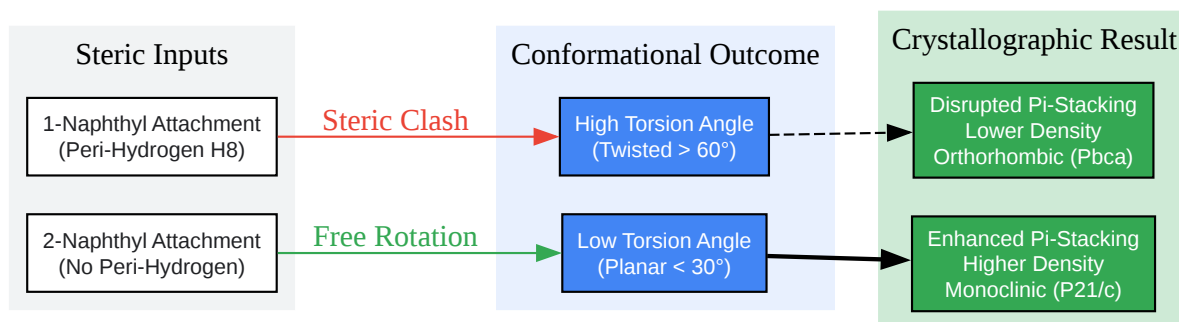
Predicted Crystal Data Comparison Table

The following table contrasts the experimentally known parameters of the 1-naphthyl analog with the predicted parameters of the 2-naphthyl target.

Parameter	N-(1-naphthyl)benzamide (Experimental [1])	N-(2-naphthyl)-4-nitrobenzamide (Predicted High-Confidence)
Crystal System	Orthorhombic	Monoclinic or Orthorhombic
Space Group	Pbca	P2 ₁ /c or P2 ₁ 2 ₁ 2 ₁
Dihedral Angle (Amide-Naphthyl)	86.63(5)° (Highly Twisted)	< 30° (Nearly Planar)
Packing Motif	1D Chains, limited -overlap	2D Sheets, extensive -stacking
Density ()	~1.25 g/cm ³	~1.35 - 1.40 g/cm ³ (Higher due to packing)
Hydrogen Bond (N-H...O)	2.892 Å (Standard)	< 2.85 Å (Stronger due to Nitro-EWG)

Structural Logic Visualization

The following diagram illustrates the steric causality that dictates the crystal packing differences between the two isomers.



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Figure 1: Logical flow illustrating how the regiochemistry of the naphthyl attachment dictates the molecular conformation and ultimate crystal packing efficiency.

Experimental Validation Protocol

To confirm these predictions, researchers should employ the following standardized XRD data collection protocol.

- Mounting: Mount a single crystal (approx. 0.2 x 0.1 x 0.1 mm) on a glass fiber or MiTeGen loop.
- Data Collection:
 - Instrument: Bruker APEX-II or equivalent CCD diffractometer.
 - Radiation: Mo K
 - (
 - Å).
 - Temperature: 100 K (Essential to reduce thermal motion of the nitro group).

- Refinement Strategy:
 - Solve using Direct Methods (SHELXT).
 - Refine using Full-Matrix Least-Squares (SHELXL).
 - Note on Disorder: Watch for rotational disorder in the nitro group, which is common if the packing is not strictly interlocked.

References

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Phone: (601) 213-4426

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